

Application Notes and Protocols: Preparation of UNC2881 Stock Solution with DMSO

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Compound of Interest

Compound Name: UNC2881

Cat. No.: B611994

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Introduction

UNC2881 is a potent and specific inhibitor of Mer tyrosine kinase (MerTK), a member of the TAM (Tyro3, Axl, Mer) receptor tyrosine kinase subfamily.^{[1][2][3]} It demonstrates high selectivity for MerTK with an IC₅₀ value of 4.3 nM, distinguishing it from other TAM kinases like Axl (IC₅₀ = 360 nM) and Tyro3 (IC₅₀ = 250 nM).^{[1][4][5]} In cellular assays, **UNC2881** inhibits Mer kinase phosphorylation with an IC₅₀ of 22 nM.^{[4][5][6]} Due to its role in processes like platelet aggregation and macrophage activity, **UNC2881** is a valuable tool for research in thrombosis, inflammation, and oncology.^{[3][6]}

Proper preparation of a stock solution is critical for obtaining reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for **UNC2881**. This document provides a detailed protocol for preparing, storing, and using **UNC2881** stock solutions.

Quantitative Data Summary

The following tables summarize the key properties and specifications for **UNC2881**.

Table 1: Chemical and Physical Properties

Property	Value
Molecular Weight	463.58 g/mol [1] [4] [5]
Chemical Formula	C ₂₅ H ₃₃ N ₇ O ₂ [1] [4] [5]
CAS Number	1493764-08-1 [1] [4] [5]
Appearance	White to off-white solid [5]

Table 2: Solubility Data

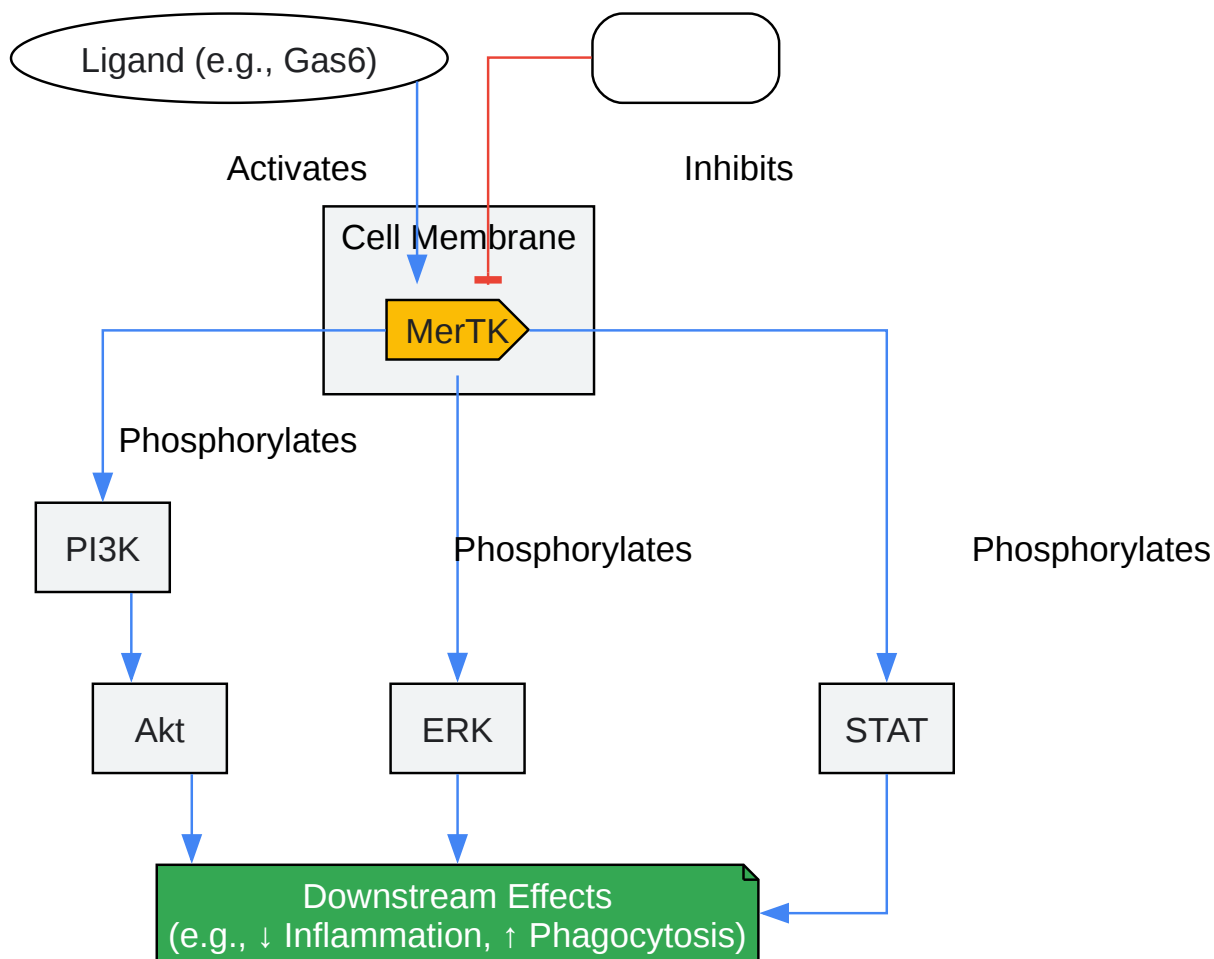
Solvent	Concentration	Notes
DMSO	30 - 92 mg/mL (approx. 65 - 198 mM) [1] [4]	Use fresh, anhydrous DMSO as moisture can reduce solubility. [4] Sonication or warming to 60°C may be required to achieve higher concentrations. [5] [7]
Ethanol	~5 - 7 mg/mL [4]	Heating may be required. [7]
Water	Insoluble [4]	
DMF	30 mg/mL [1]	

Table 3: Recommended Storage Conditions

Form	Temperature	Duration	Recommendations
Solid Powder	-20°C	3 years [4] [5] [7]	Store in a desiccator.
DMSO Stock Solution	-80°C	1 - 2 years [4] [5]	Recommended. Aliquot to avoid freeze-thaw cycles. [4] [8]
DMSO Stock Solution	-20°C	1 month - 1 year [4] [5]	Suitable for shorter-term storage.

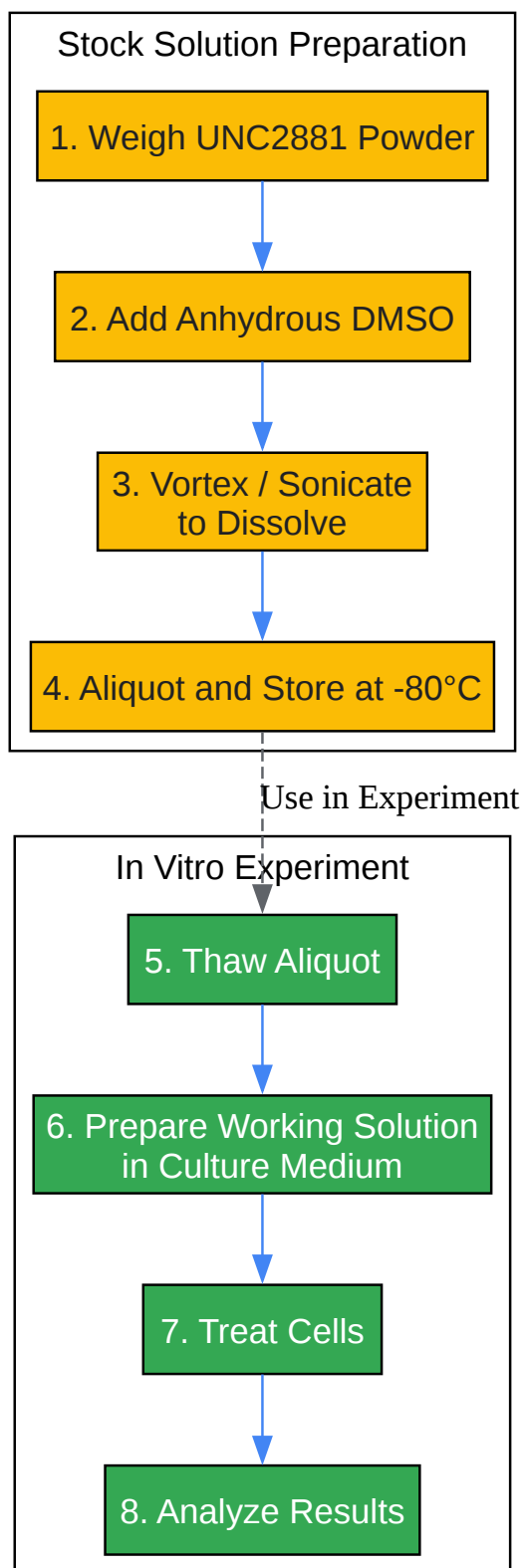
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the biological context and experimental application of **UNC2881**.



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Caption: MerTK signaling pathway inhibited by **UNC2881**.



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Caption: Experimental workflow for using **UNC2881**.

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **UNC2881** in DMSO. Adjust volumes as needed for different concentrations.

Materials

- **UNC2881** powder (MW = 463.58 g/mol)
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer and/or sonicator
- Appropriate Personal Protective Equipment (PPE): gloves, lab coat, safety glasses

Procedure

- Pre-Weighing Preparation: Before opening, bring the **UNC2881** vial to room temperature to prevent moisture condensation.
- Weighing **UNC2881**:
 - Carefully weigh out a precise amount of **UNC2881** powder. For example, to prepare 1 mL of a 10 mM solution, weigh 4.64 mg of **UNC2881**.
 - Calculation: $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{MW (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.01 \text{ mol/L} \times 463.58 \text{ g/mol} = 0.00464 \text{ g} = 4.64 \text{ mg}$
- Dissolution:
 - Transfer the weighed powder to a sterile vial.

- Add the calculated volume of anhydrous DMSO (e.g., 1 mL for 4.64 mg). Using fresh DMSO is crucial as it is hygroscopic, and absorbed water can significantly decrease the solubility of **UNC2881**.[\[4\]](#)
- Cap the vial tightly and vortex thoroughly for several minutes.
- Ensuring Complete Dissolution:
 - Visually inspect the solution against a light source for any undissolved particulates.
 - If particulates remain, sonicate the vial in a water bath for 5-10 minutes.[\[7\]](#) Gentle warming (up to 37°C) can also aid dissolution.[\[9\]](#) Avoid excessive heat.
- Storage:
 - Once fully dissolved, divide the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This practice prevents contamination and degradation from repeated freeze-thaw cycles.[\[4\]](#)[\[8\]](#)
 - Label each aliquot clearly with the compound name, concentration, and date.
 - Store the aliquots at -80°C for long-term stability (up to 2 years).[\[5\]](#)

Application Notes

Dilution for In Vitro Cell-Based Assays

- Working Solution: To prepare a working solution, the DMSO stock is serially diluted in cell culture medium.
- Final DMSO Concentration: It is critical to keep the final concentration of DMSO in the cell culture below 0.5%, and ideally below 0.1%, to avoid solvent-induced cytotoxicity.[\[8\]](#)[\[10\]](#)
- Vehicle Control: Always include a vehicle control in your experiments, which consists of cells treated with the same final concentration of DMSO in the culture medium without the inhibitor.[\[11\]](#)
- Precipitation: **UNC2881** may precipitate when the DMSO stock is diluted into an aqueous medium. If this occurs, vortexing or brief sonication can often redissolve the compound.[\[9\]](#)

Formulation for In Vivo Animal Studies

Direct injection of a DMSO-based solution is often not suitable for animal studies due to toxicity and poor solubility. A co-solvent formulation is typically required.

- **Example Formulation:** A common formulation involves a multi-step dilution. For instance, a clear solution can be prepared with a final solvent ratio of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[5][12]
- **Preparation:** To prepare this formulation, first dilute the **UNC2881** DMSO stock into PEG300, mix well, then add Tween-80, mix again, and finally add saline to reach the final volume.[5]
- **Fresh Preparation:** Working solutions for in vivo experiments should be prepared fresh on the day of use.[5]

Stability and Handling

- **Freeze-Thaw Cycles:** Avoid repeated freezing and thawing of the stock solution, as this can compromise its stability.[4][8] Aliquoting is the best practice to prevent this.
- **Hygroscopic Nature of DMSO:** DMSO readily absorbs moisture from the air, which can lead to compound precipitation over time.[13] Always use anhydrous DMSO and keep vials tightly sealed.
- **Safety:** Handle **UNC2881** and DMSO with appropriate safety precautions in a well-ventilated area, wearing gloves and eye protection. DMSO can facilitate the absorption of substances through the skin.[14]

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